

An In-depth Technical Guide to the Physical Properties of 4-Methyloxazole

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Compound of Interest

Compound Name: 4-Methyloxazole

Cat. No.: B041796

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **4-Methyloxazole**, a heterocyclic organic compound of interest in chemical synthesis and drug discovery. The information is presented to facilitate its use in research and development, with a focus on clarity and practical application.

Core Physical Properties

4-Methyloxazole is a colorless liquid with a characteristic aromatic odor.^[1] It is recognized for its role as a versatile intermediate in the synthesis of various organic molecules, including vitamins and ligands.^[2] The stability of **4-methyloxazole** can be influenced by the number of methyl groups present.^[2]

Quantitative Physical Data

The key physical properties of **4-Methyloxazole** are summarized in the table below for easy reference and comparison.

Physical Property	Value	Source(s)
Molecular Formula	C ₄ H ₅ NO	[2] [3] [4] [5]
Molecular Weight	83.09 g/mol	[2] [3] [4]
Boiling Point	86 - 88 °C	[2] [3]
Density	1.016 g/cm ³	[3]
Flash Point	21 °C	[3]
Refractive Index	1.438	[3]
Solubility	Insoluble in water; Soluble in alcohol and ether.	[1]
Appearance	Colorless liquid	[1]
CAS Number	693-93-6	[2] [3] [4] [5]

Experimental Protocols for Property Determination

While specific experimental documentation for the determination of **4-Methyloxazole**'s physical properties is not readily available, the following are generalized, standard laboratory protocols for measuring the key physical constants of a liquid organic compound such as **4-Methyloxazole**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method for determining the boiling point is simple distillation.[\[6\]](#)

Apparatus:

- Round-bottom flask
- Heating mantle or oil bath
- Distillation head (still head)

- Thermometer
- Condenser
- Receiving flask

Procedure:

- Place a small volume of **4-Methyloxazole** in the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- Assemble the distillation apparatus. The thermometer bulb should be positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.
- Begin heating the flask. As the liquid boils, the vapor will rise, and the temperature on the thermometer will increase.
- The boiling point is recorded as the temperature at which the vapor temperature stabilizes while the liquid is actively distilling and condensing into the receiving flask.[6]

Determination of Density

Density is the mass per unit volume of a substance.

Apparatus:

- Pycnometer (a flask with a specific, accurately known volume)
- Analytical balance

Procedure:

- Weigh the clean, dry pycnometer.
- Fill the pycnometer with **4-Methyloxazole**, ensuring the liquid reaches the calibration mark. A thermometer can be used to ensure the measurement is made at a specific temperature.
- Weigh the pycnometer containing the **4-Methyloxazole**.

- The mass of the **4-Methyloxazole** is the difference between the two weighings.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property of a substance.

Apparatus:

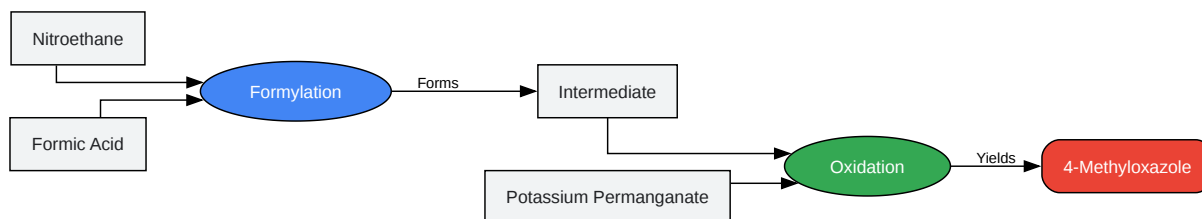
- Abbe refractometer

Procedure:

- Calibrate the refractometer using a standard liquid with a known refractive index, such as distilled water.
- Place a few drops of **4-Methyloxazole** on the prism of the refractometer.
- Close the prism and allow the temperature to equilibrate.
- Look through the eyepiece and adjust the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Read the refractive index value from the scale.

Synthesis of 4-Methyloxazole: A Workflow

4-Methyloxazole can be synthesized through a two-step process involving the formylation of nitroethane followed by an oxidation reaction.^[2] The logical workflow for this synthesis is depicted below.



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Caption: Synthetic pathway for **4-Methyloxazole**.

Spectral Data

Spectral analysis is crucial for the structural elucidation and identification of organic compounds.

- ¹³C NMR Spectroscopy: The carbon-13 Nuclear Magnetic Resonance spectrum provides information about the carbon framework of the molecule.[\[4\]](#)[\[7\]](#)
- Mass Spectrometry (GC-MS): Gas Chromatography-Mass Spectrometry can be used to determine the molecular weight and fragmentation pattern of **4-Methyloxazole**.[\[4\]](#)

While the raw spectral data is extensive, researchers can access it through various chemical databases for detailed analysis.

This guide provides foundational knowledge on the physical properties of **4-Methyloxazole**, essential for its application in scientific research and development. For further information, consulting safety data sheets (SDS) and comprehensive chemical databases is recommended.

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